

Pentane-d12: Technical Procurement and Application Guide for Precision Analysis

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Compound of Interest

Compound Name: Pentane-d12

CAS No.: 2031-90-5

Cat. No.: B1360251

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Introduction: The Criticality of Volatile Deuterated Solvents

Pentane-d12 (

, CAS 2031-90-5) is a specialized, high-purity deuterated solvent primarily utilized in Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry (MS) for non-polar analytes. Unlike ubiquitous solvents such as Chloroform-d (

) or DMSO-d6, **Pentane-d12** occupies a unique niche: it is chemically inert, non-polar, and highly volatile (boiling point

).

This volatility presents a "double-edged sword" in technical applications. While it allows for easy removal after extraction or analysis, it poses significant challenges regarding isotopic integrity and concentration stability. This guide synthesizes the commercial landscape with rigorous handling protocols to ensure data fidelity.

Technical Specifications & Selection Criteria

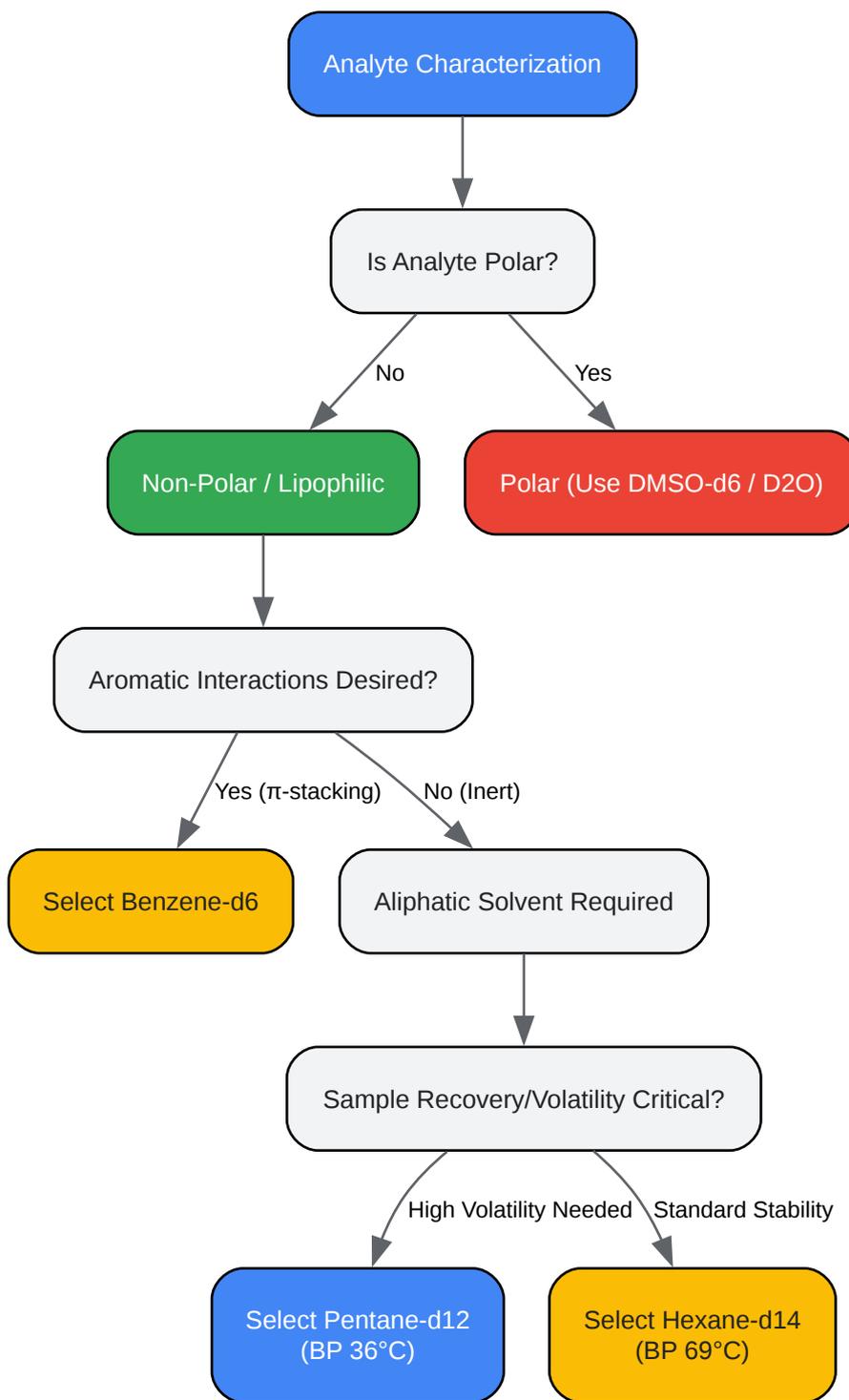
When sourcing **Pentane-d12**, "purity" is a bipartite metric comprising Isotopic Enrichment and Chemical Purity. For high-resolution NMR, deficiencies in either category can compromise spectral integration and baseline stability.

The Purity Matrix

Parameter	Specification Standard	Technical Impact
Isotopic Enrichment	atom % D	Determines the intensity of the residual solvent signal. Lower enrichment results in large multiplet peaks in the aliphatic region (0.8 - 1.5 ppm), obscuring analyte signals.
Chemical Purity (CP)		Presence of non-deuterated isomers (isopentane) or synthesis byproducts. Critical for quantitative NMR (qNMR).
Water Content		Pentane is hydrophobic, but condensation during cold storage can introduce peaks (ppm), interfering with structural elucidation.
Boiling Point		Requires cold handling. Significant evaporation alters analyte concentration during acquisition.

Solvent Selection Logic

Pentane-d12 is chosen when the analyte is highly non-polar and thermal sensitivity is a concern. The decision matrix below illustrates when to deploy **Pentane-d12** over alternatives like Benzene-d6 or Chloroform-d.



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Figure 1: Decision matrix for selecting **Pentane-d12** based on analyte polarity and volatility requirements.

Commercial Supplier Landscape

The market for **Pentane-d12** is consolidated among major stable isotope manufacturers. The following table compares key specifications from validated suppliers.

Table 1: Commercial Sources of High-Purity **Pentane-d12**

Supplier	Product Code	Isotopic Purity	Chemical Purity	Packaging	Notes
Sigma-Aldrich (Merck)	490482	98 atom % D	99% (CP)	5g, 10g	Industry standard; widely available distribution network [1].
Cambridge Isotope Labs (CIL)	DLM-1213	98 atom % D	98%	1g, 5g, 10g	High reliability; often provides specific lot analysis for water content [2].
CDN Isotopes	D-0028	98 atom % D	98%	1g, 5g	Specialized in hard-to-find isotopes; typically ships neat [3].
Zeochem	ZEOtope	atom % D	>99%	Custom	Swiss manufacturer; offers bulk and higher enrichment grades upon request [4].

Procurement Insight: Due to its flammability (Class 3) and volatility, shipping costs for **Pentane-d12** are often disproportionately high compared to the product cost. Bulk ordering (e.g., 5x 5g) is recommended to amortize hazardous material logistics fees.

Application Protocols: Ensuring Data Integrity

The low boiling point of **Pentane-d12** (

) introduces a high risk of fractional distillation during handling. If the solvent evaporates, the concentration of the analyte changes, invalidating quantitative results. Furthermore, rapid evaporation cools the remaining liquid, potentially condensing atmospheric moisture into the sample.

Protocol A: The "Cold-Chain" NMR Sample Preparation

Objective: Minimize solvent loss and prevent water condensation during sample preparation.

- Pre-Cooling: Store **Pentane-d12** ampoules/bottles at

 . Do not freeze, as repeated freeze-thaw cycles can compromise septum integrity.
- Equilibration: Remove the solvent container and place it in a cool water bath () for 5 minutes. Reasoning: Opening a

 bottle in a humid lab () causes immediate condensation of water into the solvent.
- Rapid Dispensing:
 - Use a gas-tight syringe (Hamilton type) rather than a pipette to minimize headspace evaporation.
 - Inject solvent directly into the NMR tube containing the analyte.
- Sealing: Immediately cap the NMR tube. For long-term acquisitions (>1 hour), wrap the cap with Parafilm or use a flame-sealed tube to prevent volume loss inside the probe.

Protocol B: Metabolic Tracer Handling

Pentane-d12 is increasingly used in metabolomics to trace lipid pathways [5].

- Extraction: Use **Pentane-d12** to extract non-polar lipids from cell lysates.
- Phase Separation: Centrifuge at

to maintain solvent density gradients (

).
- Analysis: Inject directly into GC-MS. Note: Ensure the solvent delay in the MS method is set correctly to avoid saturating the detector with the solvent peak.

Handling & Safety Architecture

Pentane-d12 is a Class 3 Flammable Liquid and a known aspiration hazard. Static electricity is a significant risk because non-polar solvents have low conductivity, allowing charge accumulation.



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Figure 2: Safety workflow emphasizing static discharge mitigation during transfer.

Critical Safety Check:

- Grounding: When transferring volumes >100mL (rare for deuterated solvents but possible in production), always ground the receiving vessel.
- PPE: Nitrile gloves are generally resistant to pentane for short durations (splash protection), but PVA gloves offer superior permeation resistance for longer exposure.

References

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